

CAS number and molecular formula for Phenyl acetate-d5.

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Compound of Interest

Compound Name: *Phenyl acetate-d5*

Cat. No.: *B124410*

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Phenyl Acetate-d5: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Phenyl acetate-d5**, a deuterated analog of phenyl acetate. It is intended to serve as a valuable resource for professionals in research, analytical chemistry, and drug development who utilize stable isotope-labeled compounds. This document covers the fundamental properties, synthesis, and application of **Phenyl acetate-d5**, with a focus on its role as an internal standard in quantitative analysis.

Core Data Presentation

The key chemical and physical properties of **Phenyl acetate-d5** are summarized in the table below for easy reference.

Property	Value
CAS Number	22705-26-6[1]
Molecular Formula	C ₈ H ₉ D ₅ O ₂
Molecular Weight	141.18 g/mol
Synonyms	Phenyl-d5 Acetic Acid Ester, Acetoxybenzene-d5, Phenol-d5 Acetate
Appearance	Clear Colorless Oil
Purity	Typically >98%
Storage	Store at 2-8°C, protected from air and light

Synthesis of Phenyl Acetate-d5

The synthesis of **Phenyl acetate-d5** typically involves the esterification of phenol-d5 with an acetylating agent. A common and efficient method is the reaction of phenol-d5 with acetic anhydride or acetyl chloride.

Experimental Protocol: Synthesis via Acetylation of Phenol-d5

This protocol describes a general method for the laboratory-scale synthesis of **Phenyl acetate-d5**.

Materials:

- Phenol-d5
- Acetic anhydride or Acetyl chloride
- Pyridine (as a catalyst and acid scavenger)
- Diethyl ether or other suitable organic solvent
- Saturated sodium bicarbonate solution

- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, separatory funnel)
- Magnetic stirrer and heating mantle

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve phenol-d5 in a suitable solvent such as diethyl ether.
- Add a stoichiometric equivalent of pyridine to the solution.
- Cool the mixture in an ice bath.
- Slowly add a slight molar excess of acetic anhydride or acetyl chloride to the stirred solution via a dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitoring by TLC or GC is recommended).
- Quench the reaction by slowly adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to remove excess acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure to yield the crude **Phenyl acetate-d5**.
- The product can be further purified by distillation or column chromatography if necessary.

Application in Quantitative Analysis: Internal Standard in GC-MS

Phenyl acetate-d5 is an ideal internal standard for the quantitative analysis of phenyl acetate and its precursor, phenol, using gas chromatography-mass spectrometry (GC-MS).^[2] The use of a stable isotope-labeled internal standard, a technique known as isotope dilution mass spectrometry, is considered the gold standard for quantitative analysis due to its ability to correct for variations in sample preparation, injection volume, and instrument response.^[2]

Experimental Protocol: Quantification of Phenol in Water Samples by GC-MS

This protocol outlines the determination of phenol in water samples, which involves a derivatization step to form phenyl acetate, with **Phenyl acetate-d5** used as the internal standard.

Materials and Reagents:

- Water sample
- **Phenyl acetate-d5** internal standard solution (of known concentration)
- Acetic anhydride
- Potassium carbonate (K_2CO_3)
- Ethyl acetate (extraction solvent)
- n-Butyl acetate (final solvent for injection)
- Sodium chloride (for salting out)
- Anhydrous sodium sulfate
- Standard laboratory glassware (vials, centrifuge tubes, pipettes)
- Vortex mixer and centrifuge

Procedure:

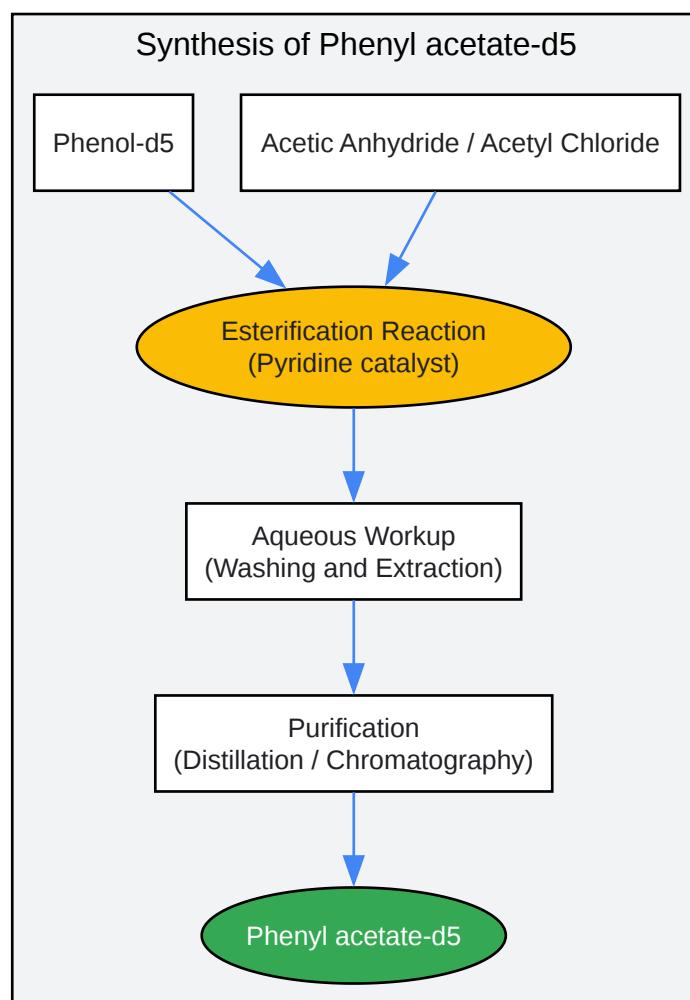
- Sample Preparation and Spiking:

- To a known volume of the water sample, add a precise amount of the **Phenyl acetate-d5** internal standard solution.
- Extraction:
 - Acidify the sample with a suitable acid (e.g., sulfuric acid).
 - Perform a liquid-liquid extraction with ethyl acetate. Vortex the mixture and separate the organic layer. Repeat the extraction for exhaustive recovery.
 - Combine the organic extracts and dry over anhydrous sodium sulfate.
- Derivatization:
 - Evaporate the dried extract to a small volume.
 - Add a solution of potassium carbonate followed by acetic anhydride.[\[3\]](#)
 - Vortex the mixture to facilitate the derivatization of phenol to phenyl acetate.
- Final Sample Preparation:
 - Add sodium chloride and n-butyl acetate to the derivatization mixture.
 - Vortex and centrifuge to separate the layers.
 - Transfer the upper organic layer (n-butyl acetate) to a GC vial for analysis.
- GC-MS Analysis:
 - Gas Chromatograph (GC) Conditions:
 - Column: A suitable capillary column for the separation of semi-volatile compounds (e.g., DB-5ms).
 - Inlet Temperature: 250°C
 - Oven Program: Start at a low temperature (e.g., 50°C), hold for a few minutes, then ramp at a controlled rate (e.g., 10°C/min) to a final temperature (e.g., 280°C) and hold.

- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity.
 - Monitor characteristic ions for both native phenyl acetate (analyte) and **Phenyl acetate-d5** (internal standard). For example, for phenyl acetate, monitor m/z 94 and 136, and for **Phenyl acetate-d5**, monitor m/z 99 and 141.
- Quantification:
 - Generate a calibration curve by analyzing standards containing known concentrations of phenol and a fixed concentration of the **Phenyl acetate-d5** internal standard.
 - Plot the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
 - Determine the concentration of phenol in the unknown sample by calculating its analyte-to-internal standard peak area ratio and interpolating from the calibration curve.

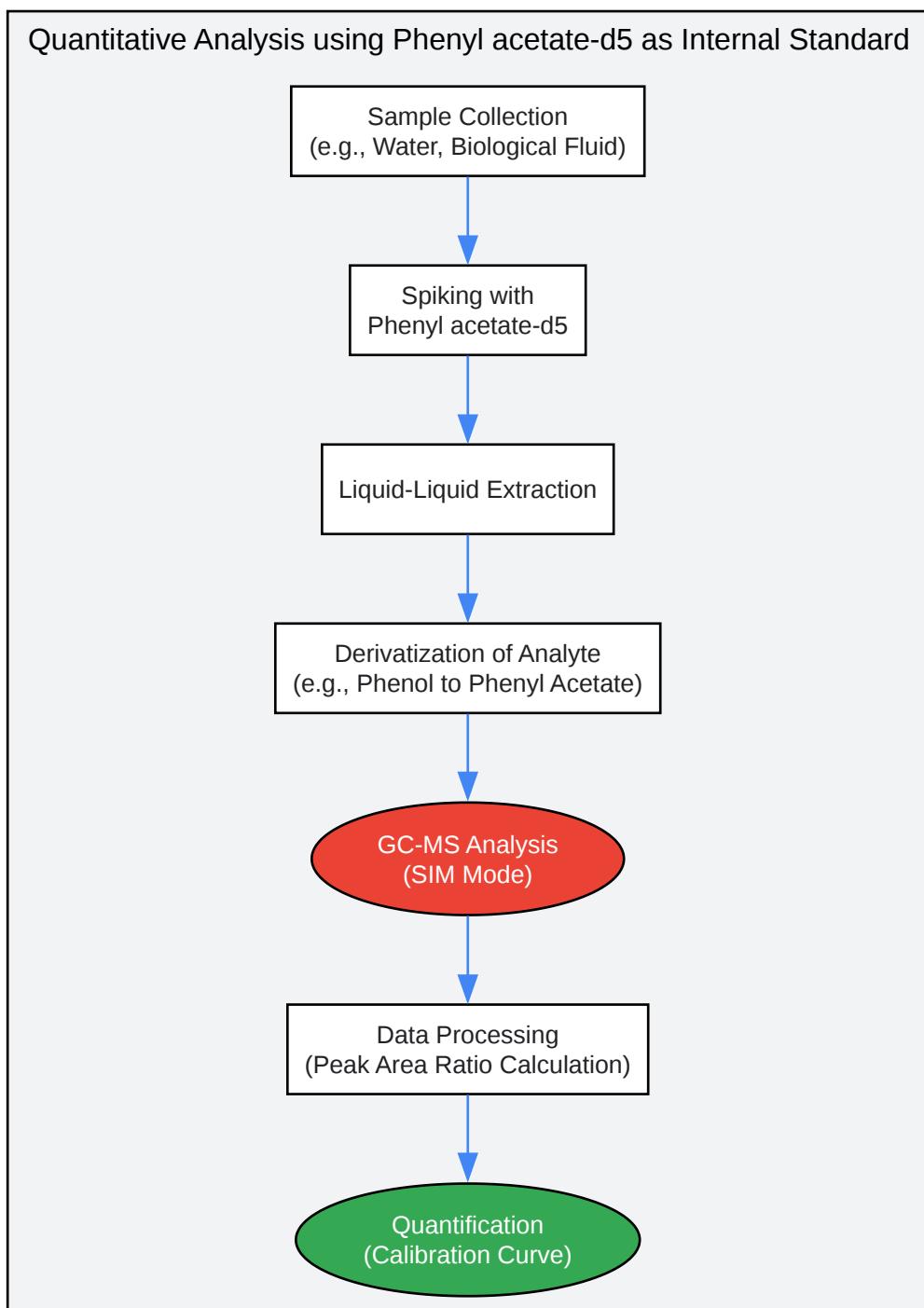
Visualizations

The following diagrams illustrate key workflows related to **Phenyl acetate-d5**.



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Caption: Synthesis workflow for **Phenyl acetate-d5**.



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Caption: Workflow for quantitative analysis using **Phenyl acetate-d5**.

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References

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